

Calcium ionophore II protocol for measuring mitochondrial calcium uptake

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Calcium ionophore II

CAS No.: 74267-27-9

Cat. No.: B1220810

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Application Note: Precision Quantitation of Mitochondrial Calcium Uptake using **Calcium Ionophore II** (ETH 129)

Executive Summary

Mitochondrial calcium (

) uptake is a critical regulator of bioenergetics, apoptosis, and necrotic cell death. While the Mitochondrial Calcium Uniporter (MCU) is the primary physiological influx pathway, accurate quantification of this uptake relies heavily on robust calibration methods.

This guide details the protocol for measuring mitochondrial calcium uptake using the Extramitochondrial Clearance Assay, utilizing **Calcium Ionophore II** (ETH 129) for signal calibration. Unlike the commonly used A23187 (Calcimycin), which functions as a

exchanger and can collapse the mitochondrial

, ETH 129 is a neutral carrier with high selectivity for

over

and

. This property makes ETH 129 the superior choice for bioenergetically active mitochondria, ensuring that calibration steps do not artificially acidify the matrix or disrupt proton-motive force driven measurements before the endpoint.

Mechanistic Insight: Why ETH 129?

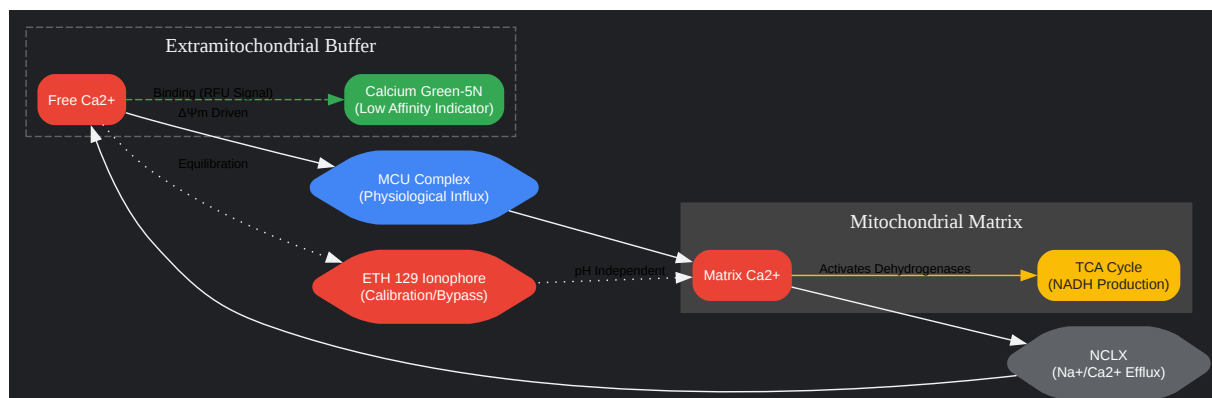
To measure uptake accurately, one must convert arbitrary Relative Fluorescence Units (RFU) into molar concentrations. This requires determining the dynamic range (

and

) of the fluorescent indicator within the specific experimental buffer.

- The Problem with A23187: It obligatorily exchanges one ion for two protons (). In unbuffered or weakly buffered mitochondrial matrices, this influx of protons can acidify the environment, quenching pH-sensitive fluorophores and altering mitochondrial respiration rates during the calibration phase.
- The ETH 129 Solution: ETH 129 (N,N,N',N'-tetracyclohexyl-3-oxapentanediamide) acts as an electrogenic uniporter or neutral carrier depending on the counter-ion availability. It facilitates equilibration across the Inner Mitochondrial Membrane (IMM) without direct proton exchange, preserving the pH gradient during the critical equilibration window.

Pathway Visualization



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Caption: Figure 1.[1] Mechanism of Calcium Dynamics. The MCU drives physiological uptake. ETH 129 is used to bypass the MCU for calibration, equilibrating Ca²⁺ without obligate proton exchange.

Experimental Protocol: Extramitochondrial Clearance Assay

This assay measures the disappearance of

from the buffer as mitochondria take it up.[2] We use Calcium Green-5N, a low-affinity dye (

), which is essential because high-affinity dyes (like Fluo-4) would saturate immediately at the concentrations used to challenge mitochondria.

Reagents & Buffer Composition

Component	Concentration	Purpose
Base Buffer		
KCl	125 mM	Ionic strength (mimics cytosol)
HEPES (pH 7.2)	20 mM	pH buffering
MgCl ₂	1 mM	Physiological background
KH ₂ PO ₄	2 mM	Essential for Ca ²⁺ sequestration (prevents matrix saturation)
Substrates		
Glutamate / Malate	5 mM each	Energizes Complex I
Succinate	5 mM	Energizes Complex II (requires Rotenone)
Reporters/Tools		
Calcium Green-5N	0.5 - 1.0 µM	Extramitochondrial Ca ²⁺ reporter
ETH 129	1 µM (Final)	Calibration / Release Agent
EGTA	Varies	For F _{min} determination

Step-by-Step Workflow

1. Mitochondrial Isolation: Isolate mitochondria from liver, heart, or cultured cells using standard differential centrifugation. Resuspend the final pellet in a high-protein stock (approx. 20-50 mg/mL) to preserve respiratory coupling. Keep on ice.

2. Assay Setup (Spectrofluorometer):

- Excitation: 506 nm
- Emission: 532 nm
- Temperature: 37°C (Constant stirring is mandatory).

3. The Run:

- Baseline: Add 2 mL of Assay Buffer to the cuvette. Add Calcium Green-5N (1 μ M). Record baseline for 30 seconds.
- Mitochondria: Add isolated mitochondria (0.5 mg/mL final protein conc). Wait 60 seconds.
Note: You may see a small blip in fluorescence due to carryover Ca^{2+} .
- Energize: Add substrates (e.g., Glutamate/Malate).
- Uptake Challenge: Add a bolus of

(e.g., 10-20 μ M).
 - Observation: Fluorescence will spike (Ca^{2+} added) and then decay exponentially as mitochondria clear the calcium via the MCU.
- Repeat: Add sequential boluses until the mitochondria fail to clear the load (Permeability Transition Pore opening), characterized by a sudden, irreversible rise in fluorescence.

4. The Calibration (Crucial Step using ETH 129): To quantify the exact uptake capacity, you must perform a separate calibration run or calibrate at the end of a non-PTP run.

- Step A (

): At the end of the experiment, add ETH 129 (1 μ M).
 - Mechanism:^{[3][4][5][6][7]} ETH 129 permeabilizes the membrane specifically to

. The gradient collapses, and matrix calcium equilibrates with the buffer. If the buffer has high Ca, fluorescence maximizes. To ensure true saturation, add a saturating bolus of

(1 mM) after ETH 129. This is your

.
- Step B (

): Add EGTA (2 mM) and Tris-Base (to adjust pH if necessary, though EGTA is usually buffered).

- Mechanism:[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) EGTA chelates all free

. ETH 129 ensures any Ca trapped inside the mitochondria is also released and chelated.
This is your

.

Data Analysis & Calculation

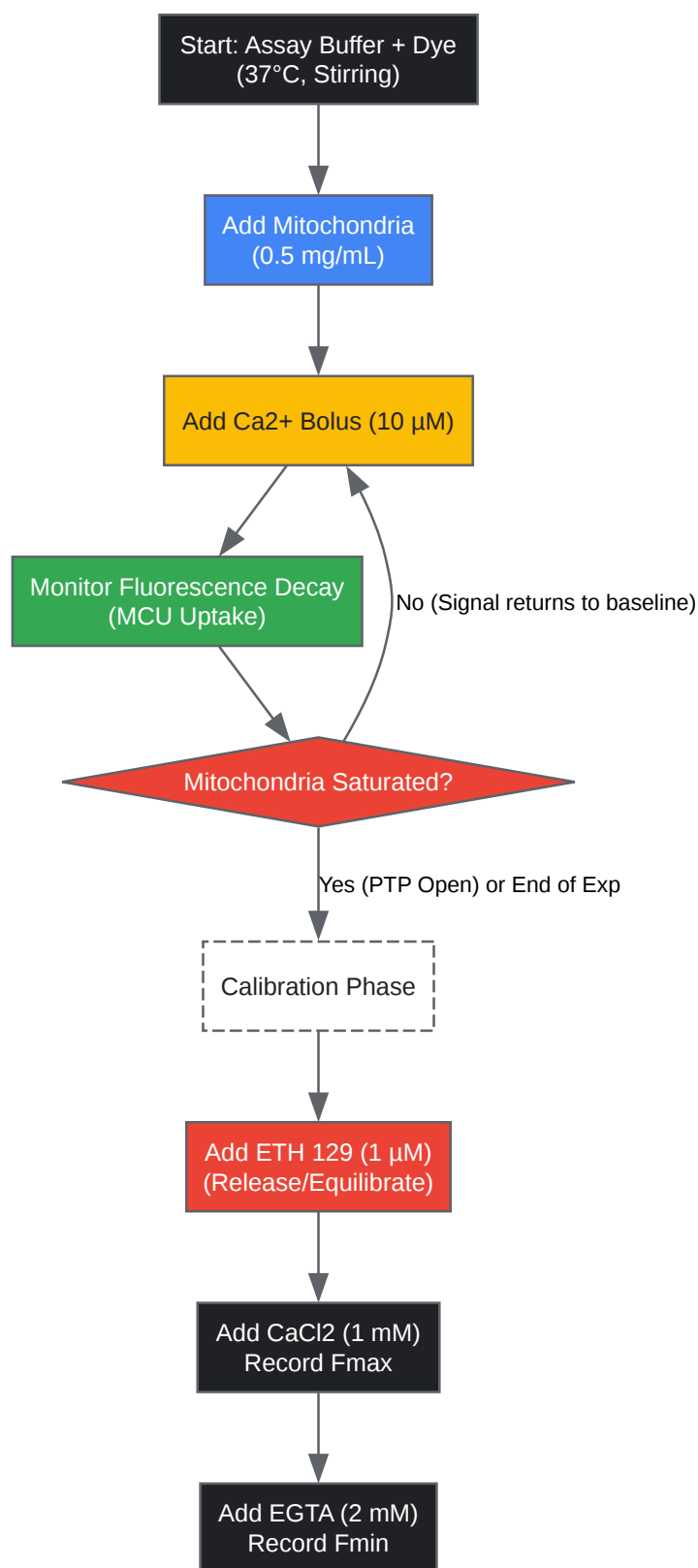
Convert the raw fluorescence (

) into Calcium concentration (

) using the equation for single-wavelength dyes:

- : Dissociation constant of Calcium Green-5N (approx. 14 μM , but should be determined in your specific buffer).
- : Experimental fluorescence at time
.
- : Fluorescence after ETH 129 + 1mM
.
- : Fluorescence after ETH 129 + EGTA.

Workflow Visualization



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Caption: Figure 2.[8] Experimental workflow for Calcium Uptake and ETH 129 Calibration.

Troubleshooting & Validation

Observation	Possible Cause	Solution
No Uptake (Flat line after bolus)	Damaged Mitochondria	Check RCR (Respiratory Control Ratio). Ensure isolation was gentle.
MCU Inhibition	Ensure no Ruthenium Red is present in the wash buffers.	
Immediate PTP Opening	Calcium Overload	Reduce the concentration of the Ca ²⁺ bolus.
Phosphate Deficiency	Ensure buffer contains at least 1-2 mM Pi (required for Ca ²⁺ precipitation/storage).	
Incomplete Release with ETH 129	Insufficient Ionophore	Increase ETH 129 to 2-3 µM. Ensure the stock is fresh (dissolved in Ethanol/DMSO).
Drifting Baseline	Dye Leakage/Bleaching	Calcium Green-5N is membrane impermeable, but check for cell debris. Minimize light exposure.

Self-Validation Step: To confirm the signal decrease is truly mitochondrial uptake and not photobleaching:

- Run a control where you add Ruthenium Red (100 nM) before the calcium pulse.
- The fluorescence should step up and stay high (flat line), proving the MCU is blocked and the previous decay was indeed biological uptake.

References

- Prestipino, G., et al. (1993).^[9] "The ionophore ETH 129 as Ca²⁺ translocator in artificial and natural membranes."^[4] Analytical Biochemistry.

- Chalmers, S., & Nicholls, D. G. (2003). "The relationship between free and total calcium concentrations in the matrix of liver and brain mitochondria." *Journal of Biological Chemistry*.
- Thermo Fisher Scientific. "Calcium Green™-5N, Hexapotassium Salt - Product Information." [8]
- Dedkova, E. N., & Blatter, L. A. (2012). "Measuring mitochondrial calcium uptake in permeabilized cells." *Methods in Molecular Biology*.

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Sources

- [1. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [2. discovery.ucl.ac.uk](https://discovery.ucl.ac.uk) [discovery.ucl.ac.uk]
- [3. Calcium ionophore A23187 reveals calcium related cellular stress as "I-Bodies": an old actor in a new role - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [4. The ionophore ETH 129 as Ca²⁺ translocator in artificial and natural membranes - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [5. pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/) [pmc.ncbi.nlm.nih.gov]
- [6. ≥98% \(TLC\), ATPase inhibitor, powder | Sigma-Aldrich](#) [sigmaaldrich.com]
- [7. pdf.benchchem.com](https://www.benchchem.com/pdf/b1220810/docs#calcium-ionophore-ii-protocol-for-measuring-mitochondrial-calcium-uptake) [pdf.benchchem.com]
- [8. Fluorophore-Based Mitochondrial Ca²⁺ Uptake Assay - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [9. caymanchem.com](https://www.caymanchem.com) [caymanchem.com]
- To cite this document: BenchChem. [Calcium ionophore II protocol for measuring mitochondrial calcium uptake]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1220810/docs#calcium-ionophore-ii-protocol-for-measuring-mitochondrial-calcium-uptake\]](https://www.benchchem.com/product/b1220810/docs#calcium-ionophore-ii-protocol-for-measuring-mitochondrial-calcium-uptake)

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